

In-Depth Technical Review of 2-Hydroxy-2-(p-tolyl)propanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-2-(p-tolyl)propanoic acid

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Abstract

This technical guide provides a comprehensive literature review of **2-Hydroxy-2-(p-tolyl)propanoic acid**, a chiral α -hydroxy acid with potential applications in organic synthesis and drug discovery. The document summarizes its chemical and physical properties, predicted spectroscopic data, and a generalized experimental protocol for its synthesis. Due to a notable lack of specific experimental data in the public domain, this guide also highlights areas where further research is required to fully elucidate the compound's characteristics and potential biological activities.

Chemical Identity and Properties

2-Hydroxy-2-(p-tolyl)propanoic acid, a derivative of propanoic acid, is characterized by the presence of a hydroxyl group and a p-tolyl group on its α -carbon. This substitution creates a chiral center, rendering the molecule optically active. Its versatile structure, containing a carboxylic acid, a tertiary alcohol, and an aromatic ring, makes it a valuable building block in synthetic chemistry.

Table 1: Physicochemical Properties of **2-Hydroxy-2-(p-tolyl)propanoic acid**

Property	Value	Reference
IUPAC Name	2-hydroxy-2-(4-methylphenyl)propanoic acid	[1]
Synonyms	Tolyl-alpha-hydroxypropionic acid (alpha-)	[1]
CAS Number	56031-84-6, 70589-40-1	[2]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1]
Molecular Weight	180.20 g/mol	[1]
Predicted Solubility (ALOGPS)	8.01 g/L	[1]
Predicted LogP (ALOGPS)	1.26	[1]
Predicted pKa (strongest acidic)	3.95	[1]

Spectroscopic Data (Predicted)

While experimental spectra for **2-Hydroxy-2-(p-tolyl)propanoic acid** are not readily available in the literature, its spectral characteristics can be predicted based on its structure and data from analogous compounds.

Table 2: Predicted Spectroscopic Data for **2-Hydroxy-2-(p-tolyl)propanoic acid**

¹ H NMR	Signal	Predicted Chemical Shift (ppm)	Multiplicity
-COOH	~12.0	broad singlet	
Aromatic-H	~7.2	doublet	
-OH	Variable	broad singlet	
Tolyl-CH ₃	~2.3	singlet	
Propanoic acid-CH ₃	~1.6	singlet	
¹³ C NMR	Carbon	Predicted Chemical Shift (ppm)	
C=O	175 - 180		
Aromatic C-C/C-H	125 - 145		
C-OH	70 - 80		
Tolyl-CH ₃	~21		
Propanoic acid-CH ₃	~25		
IR Spectroscopy	Functional Group	Predicted Wavenumber (cm ⁻¹)	
O-H stretch (carboxylic acid)	2500 - 3300 (broad)		
O-H stretch (alcohol)	3200 - 3550 (broad)		
C=O stretch	1700 - 1725		
Mass Spectrometry	Fragment	Predicted m/z	
Molecular Ion [M] ⁺	180		
[M - COOH] ⁺	135		

Experimental Protocols: Synthesis

A detailed, validated experimental protocol for the synthesis of **2-Hydroxy-2-(p-tolyl)propanoic acid** is not explicitly described in the reviewed literature. However, a general and reliable method for the synthesis of 2-aryl-2-hydroxypropanoic acids is through the Grignard reaction of an appropriate arylmagnesium halide with a pyruvate ester, followed by hydrolysis.

Generalized Synthesis Protocol:

- **Grignard Reagent Formation:** 4-bromotoluene is reacted with magnesium turnings in an anhydrous ether solvent (e.g., diethyl ether or THF) under an inert atmosphere to form p-tolylmagnesium bromide.
- **Nucleophilic Addition:** The prepared Grignard reagent is then reacted with an ester of pyruvic acid, such as ethyl pyruvate, at low temperature (e.g., 0 °C).
- **Hydrolysis:** The resulting magnesium alkoxide is hydrolyzed with a dilute acid (e.g., HCl) to yield the ethyl ester of **2-Hydroxy-2-(p-tolyl)propanoic acid**.
- **Saponification:** The ester is subsequently saponified using a base (e.g., NaOH), followed by acidification to yield the final product, **2-Hydroxy-2-(p-tolyl)propanoic acid**.
- **Purification:** The crude product can be purified by recrystallization or column chromatography.

Biological Activity and Signaling Pathways

Specific studies on the biological activity of **2-Hydroxy-2-(p-tolyl)propanoic acid** are currently lacking in the scientific literature. However, its structural similarity to known classes of bioactive molecules allows for informed speculation on its potential roles.

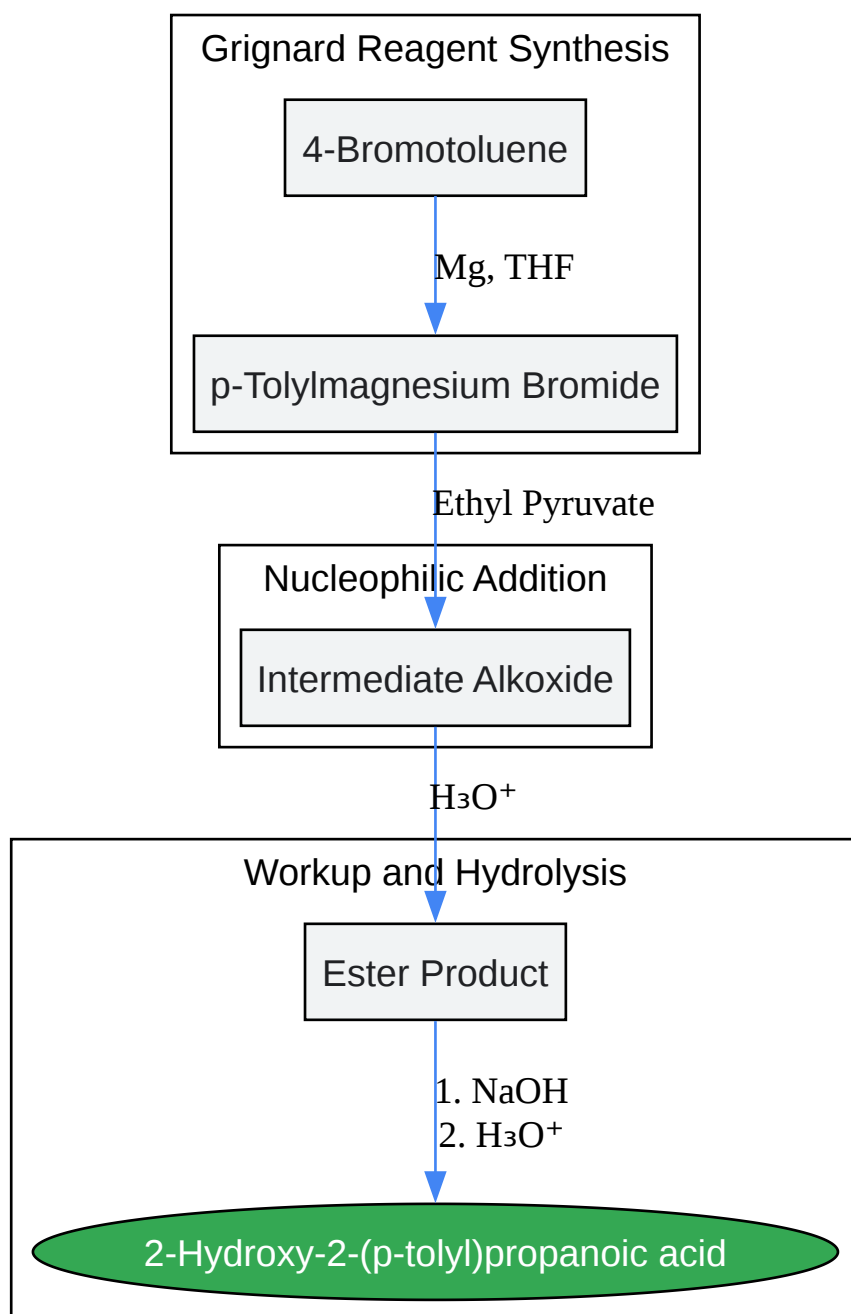
- **Potential Anti-Inflammatory Activity:** As a derivative of arylpropanoic acid, the class that includes prominent NSAIDs like ibuprofen and naproxen, it is plausible that **2-Hydroxy-2-(p-tolyl)propanoic acid** could exhibit anti-inflammatory properties through the inhibition of cyclooxygenase (COX) enzymes.
- **Dermatological Applications:** α -hydroxy acids are widely used in dermatology for their keratolytic and exfoliative properties. This compound could potentially be explored for similar

applications.

- **Chiral Intermediate:** The presence of a chiral center makes it a valuable precursor for the asymmetric synthesis of more complex pharmaceutical agents, where stereochemistry is crucial for therapeutic efficacy and safety.

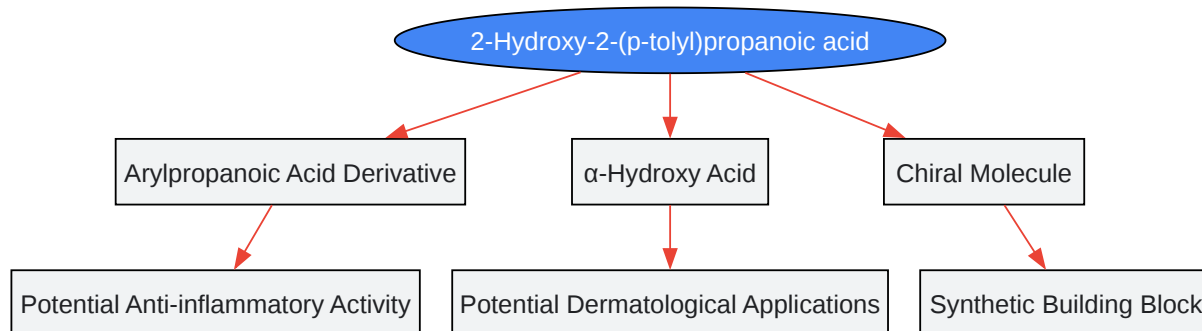
No specific signaling pathways involving **2-Hydroxy-2-(p-tolyl)propanoic acid** have been identified.

Visualizations



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Caption: A generalized synthetic workflow for **2-Hydroxy-2-(p-tolyl)propanoic acid**.



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References

- 1. phytohub.eu [phytohub.eu]
- 2. researchgate.net [researchgate.net]
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